

Application Note: Quantification of Montelukast Sodium in Biological Samples Using LC-MS

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Compound of Interest

Compound Name: Montelukast sodium hydrate

Cat. No.: B12041163

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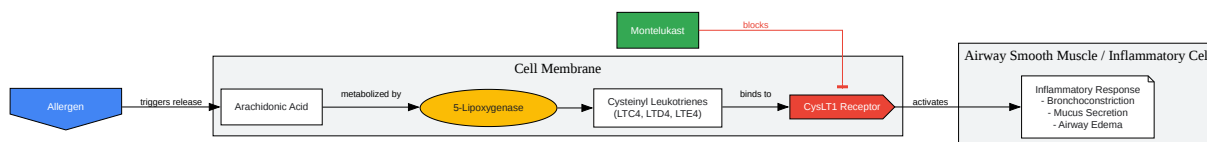
Audience: Researchers, scientists, and drug development professionals.

Introduction

Montelukast sodium is a selective and orally active leukotriene receptor antagonist used for the treatment of asthma and allergic rhinitis.[1][2][3] It acts by inhibiting the cysteinyl leukotriene CysLT1 receptor, thereby preventing airway edema, smooth muscle contraction, and mucus secretion.[1][2][4] Accurate and sensitive quantification of montelukast in biological matrices is crucial for pharmacokinetic, bioequivalence, and toxicokinetic studies. This application note provides a detailed protocol for the quantification of montelukast sodium in human plasma using Liquid Chromatography-Mass Spectrometry (LC-MS), a powerful analytical technique known for its selectivity, sensitivity, and reproducibility.[5]

Mechanism of Action

Montelukast selectively antagonizes the cysteinyl leukotriene type-1 (CysLT1) receptor.[2][4] Cysteinyl leukotrienes (LTC₄, LTD₄, LTE₄) are products of arachidonic acid metabolism released from inflammatory cells like mast cells and eosinophils.[2][4] These leukotrienes bind to CysLT1 receptors in the airways, leading to bronchoconstriction, increased vascular permeability, mucus production, and recruitment of inflammatory cells.[2][4] By blocking the CysLT1 receptor, montelukast inhibits these downstream effects, resulting in anti-inflammatory and bronchodilatory actions.[4]



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Caption: Montelukast's mechanism of action.

Experimental Protocols

This section details the materials and methods for the quantification of montelukast in human plasma. As montelukast is light-sensitive, all handling and analysis of samples should be performed under diffused light conditions.[6][7]

Materials and Reagents

- Montelukast Sodium Reference Standard
- Montelukast-d6 (Internal Standard, IS)
- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)
- Ammonium Formate
- Formic Acid
- Ethyl Acetate
- Water (Ultrapure)
- Human Plasma (drug-free)

Standard and Quality Control Sample Preparation

- **Stock Solutions:** Prepare primary stock solutions of montelukast and montelukast-d6 in methanol at a concentration of 100 µg/mL.[\[5\]](#)[\[6\]](#)
- **Working Standard Solutions:** Prepare working standard solutions of montelukast by serial dilution of the stock solution in a suitable solvent like methanol or a methanol-water mixture.
- **Internal Standard Working Solution:** Prepare a working solution of montelukast-d6 (e.g., 400 ng/mL) in 50% methanol.[\[5\]](#)
- **Calibration Standards and Quality Control (QC) Samples:** Spike drug-free human plasma with the appropriate working standard solutions to obtain a series of calibration standards and QC samples at different concentration levels (low, medium, and high).[\[5\]](#)

Sample Preparation

Two common methods for extracting montelukast from plasma are protein precipitation and liquid-liquid extraction.

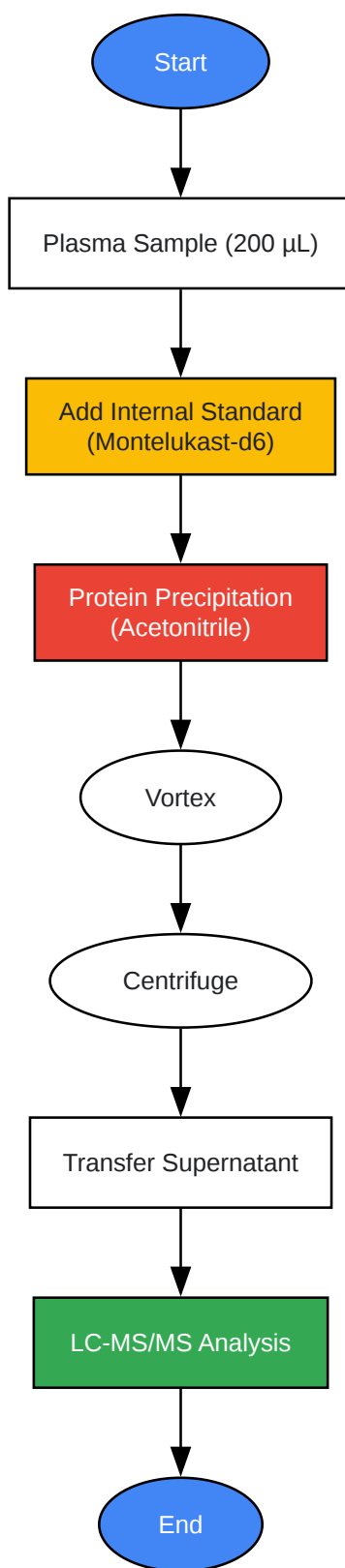
Method 1: Protein Precipitation[\[5\]](#)[\[6\]](#)

- To 200 µL of plasma sample, add 50 µL of the internal standard working solution.
- Add 750 µL of acetonitrile to precipitate the plasma proteins.[\[5\]](#)
- Vortex the mixture for approximately 5 minutes.[\[5\]](#)
- Centrifuge the samples at 14,000 g for 10 minutes.[\[5\]](#)
- Transfer the supernatant to an autosampler vial for LC-MS analysis.[\[5\]](#)

Method 2: Liquid-Liquid Extraction[\[8\]](#)

- To 500 µL of plasma sample, add 50 µL of the internal standard working solution.
- Add 3 mL of ethyl acetate and vortex for 10 minutes.[\[8\]](#)
- Centrifuge to separate the organic and aqueous layers.

- Transfer the organic layer to a clean tube and evaporate to dryness under a stream of nitrogen at 60 °C.[8]
- Reconstitute the residue in 200 µL of the mobile phase and inject into the LC-MS system.[8]



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Caption: Experimental workflow for sample preparation.

LC-MS/MS Conditions

The following are typical LC-MS/MS parameters for the analysis of montelukast.

Liquid Chromatography

Parameter	Condition
Column	YMC-pack pro C18, 50 x 4.6 mm, 3 μ m[5] or equivalent
Mobile Phase	A: 10 mM Ammonium Formate (pH 4.0)[5] B: Acetonitrile[5]
Gradient/Isocratic	Isocratic: 20:80 (A:B)[5] or 80:20 (Acetonitrile:5mM Ammonium Acetate)[9]
Flow Rate	0.8 mL/min[5][9]
Injection Volume	10-20 μ L[5][6]
Column Temperature	45 $^{\circ}$ C[5]
Run Time	~3-5 minutes[5][9]

Mass Spectrometry

Parameter	Condition
Ionization Mode	Electrospray Ionization (ESI), Positive[5]
Scan Type	Multiple Reaction Monitoring (MRM)[5]
Precursor Ion (m/z)	Montelukast: 586.2[5][8] Montelukast-d6: 592.3[5]
Product Ion (m/z)	Montelukast: 568.2[5] or 422.2[8] Montelukast-d6: 574.2[5]
Source Temperature	325-550 $^{\circ}$ C[5][6]
Ion Spray Voltage	4000-5500 V[5][6]
Collision Gas	Argon or Nitrogen[5][6]

Data Presentation and Performance Characteristics

The performance of the LC-MS method for montelukast quantification is summarized below.

Linearity

The method demonstrates excellent linearity over a range of concentrations.

Study	Linearity Range (ng/mL)	Correlation Coefficient (r^2)
Veeragoni et al.	2.5 - 600	0.991
Al-Rawithi et al. [6]	10.0 - 800.0	>0.99
Bakhtiar et al. [5]	1.0 - 800.0	≥ 0.9996
Katteboina et al. [9]	5.01 - 599.91	>0.99
Abdel-Megalla et al. [8]	1 - 500	>0.99

Precision and Accuracy

The precision is typically expressed as the relative standard deviation (%RSD), and accuracy is expressed as the percentage of the nominal concentration.

Study	Concentration (ng/mL)	Intra-day Precision (%RSD)	Inter-day Precision (%RSD)	Accuracy (%)
Bakhtiar et al. [5]	3.00, 240.00, 560.00	1.91 - 7.10	3.42 - 4.41	98.14 - 99.27
Veeragoni et al.	LLOQ, LQC, MQC, HQC	4.18 - 10.65	4.20 - 10.98	97.6 - 106.06
Abdel-Megalla et al. [8]	1, 5, 50, 500	0.96 - 1.92	1.03 - 1.55	Not specified

Recovery

The extraction recovery of montelukast from plasma is an important parameter for method validation.

Study	Extraction Method	Concentration (ng/mL)	Recovery (%)
Bakhtiar et al.[5]	Protein Precipitation	3.00, 240.00, 560.00	57.33 - 76.05
Veeragoni et al.[10]	Not specified	Not specified	61.85 - 65.56
Vaidya et al.[11]	Liquid-Liquid Extraction	10 - 1000	53 - 62

Conclusion

The LC-MS/MS methods described provide a sensitive, specific, and reproducible approach for the quantification of montelukast sodium in biological samples. The detailed protocols and performance data presented in this application note can serve as a valuable resource for researchers in the fields of pharmacology, drug metabolism, and clinical chemistry. The use of a deuterated internal standard and appropriate sample preparation techniques are critical for achieving accurate and reliable results.

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